

Comprehensive Solubility Profile and Thermodynamic Analysis of 8-Iodoquinolin-3-ol

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Compound of Interest

Compound Name: 8-Iodoquinolin-3-ol

Cat. No.: B13021776

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Executive Summary: The "Brick Dust" Challenge

8-Iodoquinolin-3-ol presents a classic "brick dust" profile in medicinal chemistry: a rigid, planar aromatic system with high crystallinity and poor aqueous solubility.^{[1][2][3]} Unlike its 8-hydroxy isomer, which melts at ~76°C due to internal hydrogen bonding, the 3-hydroxy isomer acts as both a hydrogen bond donor and acceptor to other molecules, creating a robust crystal lattice (predicted MP > 200°C).^[2]

Effective solubilization requires solvents that can disrupt these intermolecular networks (high dipole moment) while accommodating the lipophilic iodine substituent (dispersive affinity).^{[2][3]}

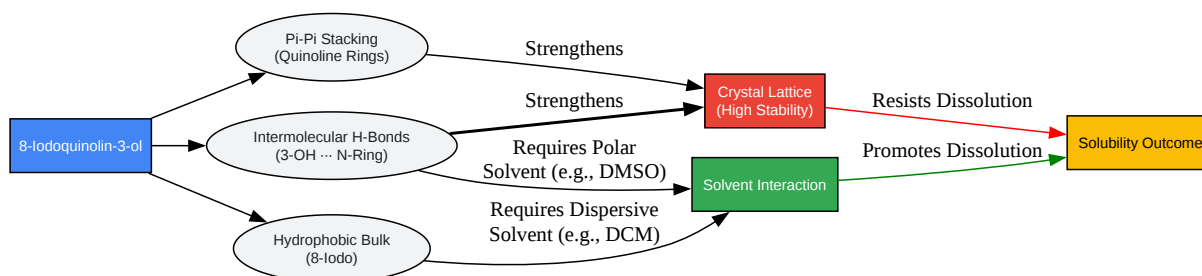
Molecular Architecture & Physicochemical Baseline^{[1][3][4]}

Understanding the molecule's "Solubility DNA" is the first step in solvent selection.^{[2][3]}

Property	Value (Predicted/Experimental Proxy)	Impact on Solubility
Structure	Quinoline Core + 3-OH + 8-Iodo	Amphiphilic but dominated by aromatic lipophilicity.[1][2][3][4]
Molecular Weight	271.05 g/mol	Moderate size; diffusion is not the limiting factor.[2][3][4]
H-Bonding	Intermolecular (Network forming)	Critical Differentiator: Unlike 8-HQ, the 3-OH cannot chelate the ring nitrogen.[1][2][4] It creates strong lattice energy, resisting dissolution.[2][3]
LogP (Oct/Water)	~2.6 – 2.9 (Predicted)	Lipophilic.[2][3][4] Prefers organic phases.
Melting Point	> 200°C (Decomposition likely)	High lattice energy (is high).[2][3][4] Dissolution will be strongly endothermic (requires heat).[1][2][3]
pKa (OH)	~8.5 – 9.5	Ionizable in basic conditions (pH > 10), forming a soluble phenolate salt.[2][3][4]

Structural Logic Diagram

The following diagram illustrates the competing forces governing the dissolution of **8-Iodoquinolin-3-ol**.



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Caption: Mechanistic factors influencing the solubility equilibrium. The lack of intramolecular H-bonding (vs. 8-HQ) significantly increases lattice stability.[1][2]

Predictive Solubility Matrix

Based on Hansen Solubility Parameters (HSP) and dielectric constants, the solvents are categorized by their efficiency.

Category A: Primary Solvents (High Solubility)

Best for stock solutions, reactions, and recrystallization.[2]

- Mechanism: High polarity breaks H-bonds; organic backbone interacts with the quinoline ring.[1][2][3]
- DMSO (Dimethyl sulfoxide): The "Universal Solvent" for this compound.[2][3]
- DMF (Dimethylformamide): Excellent, though harder to remove than alcohols.[2][3]
- NMP (N-Methyl-2-pyrrolidone): Superior solubilizer but high boiling point.[1][2][3]

Category B: Secondary Solvents (Moderate/Temperature Dependent)

Best for purification and crystallization.[2][3]

- Ethanol/Methanol: Likely sparingly soluble at RT, but soluble at reflux.[2][3] The high MP of the solute suggests a steep solubility curve with temperature.[2]
- Acetone: Good solvent, but may struggle with the strong crystal lattice at low temperatures. [2]
- Ethyl Acetate: Moderate.[1][2][3] Good for extraction but not for dissolving large quantities.[1][2][3]

Category C: Poor Solvents (Anti-Solvents)

Used to crash the compound out of solution.[2]

- Water: Practically insoluble (< 0.05 g/L) due to the iodine and aromatic ring.[2][3]
- Hexane/Heptane: Insoluble.[1][2][3] The compound is too polar (due to the -OH and N) for pure hydrocarbons.[2][3]
- Diethyl Ether: Very low solubility.[1][2][3][5]

Category D: Reactive Solubilization

- Aqueous NaOH (1M): Will dissolve the compound by deprotonating the hydroxyl group (forming the sodium salt), turning the solution yellow.[2]

Experimental Protocol: Determination of Solubility

Since specific literature data is absent, the following Standard Operating Procedure (SOP) is designed to generate high-quality solubility data (E-E-A-T).

Method: Isothermal Saturation (Shake-Flask)[1][2][3]

Objective: Determine the mole fraction solubility (

) at

.

Equipment:

- Thermostated shaker bath ([1](#)). [2](#) [3](#)
- HPLC with UV detector (Detection - verify with scan).
- 0.45 μm PTFE syringe filters (Nylon filters may bind the compound). [2](#) [3](#)

Workflow:

- Preparation: Add excess **8-Iodoquinolin-3-ol** solid to 10 mL of the target solvent in a glass vial.
- Equilibration: Shake at 298.15 K for 72 hours.
 - Tip: If the solid disappears, add more until a precipitate persists. [2](#) [3](#)
- Sedimentation: Stop shaking and allow the suspension to settle for 4 hours at the same temperature.
- Sampling: Withdraw the supernatant using a pre-warmed syringe. Filter immediately through a 0.45 μm PTFE filter. [1](#) [2](#) [3](#)
- Dilution: Dilute the filtrate with mobile phase (e.g., Acetonitrile) to land within the HPLC calibration range.
- Quantification: Inject into HPLC. Calculate concentration ([1](#)) using a standard curve. [1](#) [2](#) [3](#)

Calculation:

Where

is mass and

is molecular weight (1 = solvent, 2 = solute). [2](#) [3](#)

Thermodynamic Modeling

Once experimental data is gathered at different temperatures (e.g., 298K, 303K, 308K, 313K), use the Modified Apelblat Equation to model the dissolution enthalpy.^[2] This is the standard for quinoline derivatives.^{[2][3]}

Apelblat Equation:

^{[2][3]}

- A, B, C: Empirical parameters derived from regression.
- Interpretation:
 - If dissolution increases with Temperature (), the process is Endothermic ().^{[2][3]}
 - For **8-Iodoquinolin-3-ol**, dissolution is expected to be strongly endothermic due to the energy required to break the crystal lattice.^{[1][2]}

References

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